

Application Notes and Protocols for GSK805 in Cell Culture

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Compound of Interest

Compound Name: GSK805
Cat. No.: B15606167

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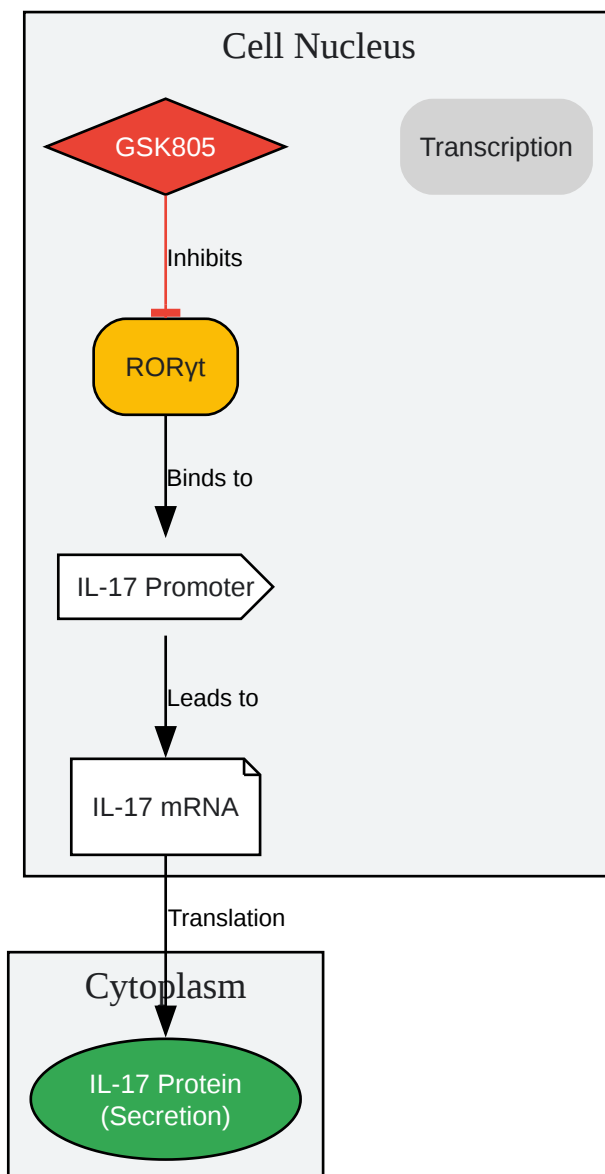
Introduction

GSK805 is a potent and orally bioavailable inhibitor of Retinoic acid receptor-related orphan receptor gamma t (RORyt).[1][2] RORyt is a key transcription factor that governs the differentiation of T helper 17 (Th17) cells, a subset of T cells implicated in the pathogenesis of various autoimmune and inflammatory diseases.[3] By acting as an inverse agonist, **GSK805** effectively suppresses the transcriptional activity of RORyt, leading to reduced production of pro-inflammatory cytokines such as Interleukin-17 (IL-17).[3][4] These application notes provide detailed protocols for the dissolution and use of **GSK805** in cell culture-based assays.

Mechanism of Action

GSK805 selectively targets RORyt, a nuclear receptor crucial for the lineage determination of Th17 cells.[3][4] In its active state, RORyt binds to specific DNA response elements in the promoter regions of target genes, including IL17A and IL17F, and recruits coactivators to initiate transcription. **GSK805** binds to the ligand-binding domain of RORyt, promoting a conformational change that favors the recruitment of corepressors over coactivators. This

inhibition of ROR γ t-mediated transcription results in a significant reduction of Th17 cell differentiation and their effector functions.[4]



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- [4. Small molecule ROR \$\gamma\$ t antagonists inhibit T helper 17 cell transcriptional network by divergent mechanisms - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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